

Comprehensive IR Spectroscopy Characterization Guide: 6-Fluoro-8- methylquinolin-4-ol

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Compound of Interest

Compound Name: 6-Fluoro-8-methylquinolin-4-ol

Cat. No.: B12113422

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Executive Summary & Strategic Context

6-Fluoro-8-methylquinolin-4-ol (also designated as 6-Fluoro-8-methyl-4(1H)-quinolinone) represents a critical scaffold in the synthesis of third- and fourth-generation fluoroquinolone antibiotics. In drug development, verifying the integrity of this core is paramount, particularly distinguishing it from uncyclized precursors and confirming its tautomeric state.

This guide moves beyond basic peak listing. It provides a comparative spectroscopic analysis designed to validate the compound's structure against:

- **Synthetic Precursors:** Monitoring the Gould-Jacobs cyclization efficiency.
- **Structural Analogs:** Differentiating the target from the unsubstituted quinoline core using substituent-specific markers (F and Me).
- **Tautomeric Forms:** Confirming the thermodynamically stable 4-quinolone (keto) state over the 4-hydroxy (enol) form.

Comparative Analysis: Performance & Validation

A. Synthesis Monitoring: Target vs. Precursor

The most common synthesis route is the Gould-Jacobs reaction, involving the thermal cyclization of an anilinomethylenemalonate intermediate. IR spectroscopy is the most efficient method to monitor this transformation in real-time.

Feature	Precursor (Enamine Ester)	Target (6-Fluoro-8-methylquinolin-4-ol)	Diagnostic Shift
Carbonyl (C=O)	Ester C=O: Sharp, ~1680–1735 cm^{-1}	Pyridone C=O: Strong, ~1620–1640 cm^{-1}	Red Shift (~80 cm^{-1}): Loss of ester band confirms cyclization.
N-H Stretch	Weak/Medium (Enamine), ~3200–3300 cm^{-1}	Broad, Strong (Amide-like), 2800–3200 cm^{-1}	Broadening: Indicates formation of cyclic amide dimer networks.
C-O Stretch	Strong Ester C-O-C, 1000–1300 cm^{-1}	Absent (Ester cleaved/lost)	Disappearance: Confirms loss of the ethoxy/ester group.

Insight: The complete disappearance of the high-frequency ester carbonyl ($>1680 \text{ cm}^{-1}$) is the primary "Go/No-Go" quality gate for the cyclization step.

B. Structural Validation: Target vs. Analogs

To confirm the specific substitution pattern (6-Fluoro, 8-Methyl), compare the spectrum against the parent 4-Hydroxyquinoline.

Functional Group	Parent (4-Hydroxyquinoline)	Target (6-Fluoro-8-methyl...)	Validation Logic
Aromatic C-H	3000–3100 cm^{-1} (Multiple)	3000–3100 cm^{-1} (Reduced count)	Less complex C-H region due to substitution.
Aliphatic C-H	Absent	Present: 2900–2980 cm^{-1}	Critical Marker: Proves incorporation of the 8-Methyl group.
C-F Stretch	Absent	Present: 1100–1250 cm^{-1}	Critical Marker: Strong band confirms 6-Fluoro presence.
Pyridone C=O	~1630 cm^{-1}	~1635–1645 cm^{-1}	Slight blue shift often observed due to electron-withdrawing F at C6.

C. Tautomeric Verification: Keto vs. Enol

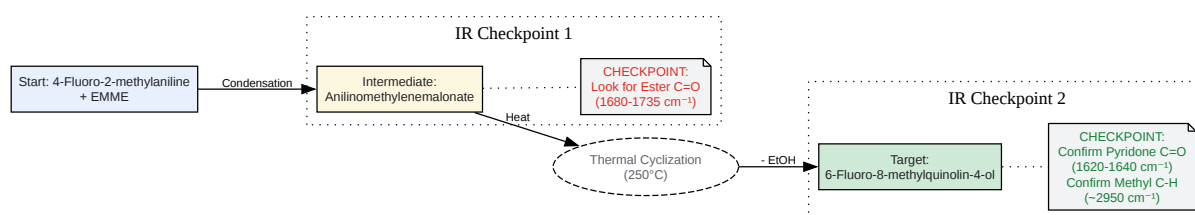
In the solid state (KBr pellet/ATR), 4-hydroxyquinolines exist predominantly as 4-quinolones (keto form).

- Keto Form (Observed): Strong C=O (~1630 cm^{-1}), Broad N-H (2800-3200 cm^{-1}).
- Enol Form (Rare/Absent): Would show broad O-H (~3400 cm^{-1}) and C=N (~1590 cm^{-1}) without the strong amide C=O.
- Implication: Detection of a sharp "phenol-like" OH band >3400 cm^{-1} typically indicates moisture contamination or a rare polymorphic state, not the standard pharmaceutical polymorph.

Visualized Workflows

Diagram 1: Synthesis & IR Checkpoints

This workflow illustrates the Gould-Jacobs pathway and the specific IR bands used to validate each stage.

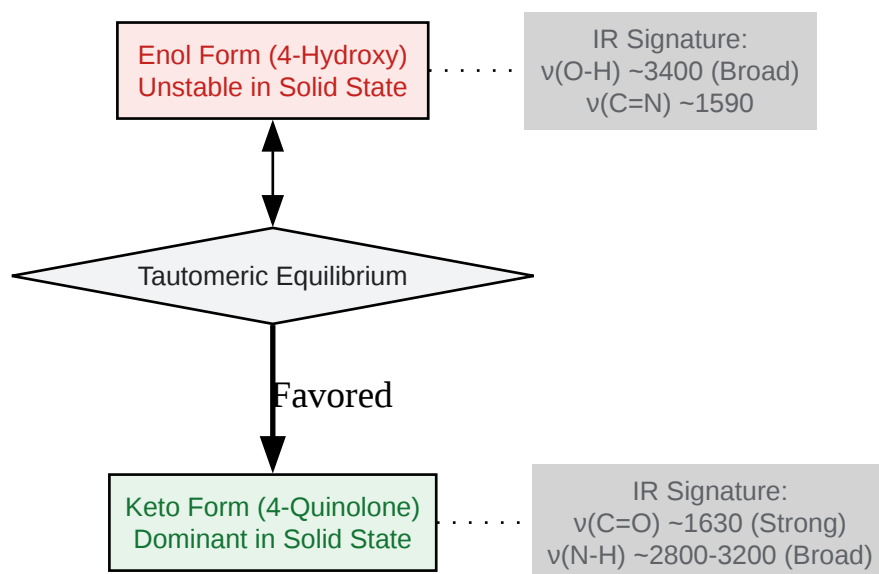


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Caption: Synthesis monitoring via IR. The shift from Ester C=O to Pyridone C=O is the primary reaction progress indicator.

Diagram 2: Tautomeric Equilibrium

Understanding the "invisible" enol form versus the "visible" keto form in the IR spectrum.



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Caption: The target compound exists primarily as the Keto tautomer, characterized by the C=O band at $\sim 1630\text{ cm}^{-1}$.

Experimental Protocol (Standardized)

To ensure reproducibility and valid comparisons, follow this standardized protocol.

Sample Preparation[1]

- Method A: ATR (Attenuated Total Reflectance) - Recommended
 - Crystal: Diamond or ZnSe.
 - Prep: Place $\sim 5\text{ mg}$ of solid powder directly on the crystal. Apply high pressure to ensure uniform contact.
 - Advantage: Minimizes moisture absorption (critical for distinguishing OH/NH bands) and avoids ion exchange seen in halide pellets.
- Method B: KBr Pellet
 - Ratio: 1-2 mg sample to 200 mg dry spectroscopic-grade KBr.
 - Grinding: Grind to a fine powder (particle size $< 2\text{ }\mu\text{m}$) to avoid Christiansen effect (baseline scattering).
 - Press: Evacuate air and press at 8-10 tons for 2 minutes.

Acquisition Parameters

- Range: $4000 - 400\text{ cm}^{-1}$.
- Resolution: 4 cm^{-1} .
- Scans: Minimum 16 (32 recommended for high signal-to-noise ratio).
- Background: Collect fresh background (air) before every sample.

Data Interpretation Table

Characteristic bands for **6-Fluoro-8-methylquinolin-4-ol** (Solid State)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Notes
2800–3200	Medium, Broad	$\nu(\text{N-H})$	Associated with H-bonded dimeric network of the quinolone.
3000–3100	Weak, Shoulder	$\nu(\text{C-H})$ arom	Aromatic ring hydrogen stretches. [1]
2920–2980	Weak	$\nu(\text{C-H})$ aliph	Diagnostic: Asymmetric/Symmetric stretch of 8-Methyl group.
1620–1645	Very Strong	$\nu(\text{C=O})$	Diagnostic: Quinolone carbonyl (pyridone type).
1590–1610	Strong	$\nu(\text{C=C})$ arom	Skeletal ring vibrations.
1500–1550	Medium	$\delta(\text{N-H})$	Amide II-like bending vibration.
1150–1250	Strong	$\nu(\text{C-F})$	Diagnostic: Aryl-Fluorine stretch (typically 1200-1240 region).
750–850	Medium	$\delta(\text{C-H})$ oop	Out-of-plane bending; specific pattern depends on substitution (1,2,3,5-tetrasubstituted ring).

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